

Essential Safety and Logistical Information for Handling RAD-150

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Compound of Interest

Compound Name: RAD-150?

Cat. No.: B8300937

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of potent research compounds like RAD-150 is paramount. This guide provides essential procedural information, including personal protective equipment (PPE) recommendations, operational workflows, and disposal plans to minimize exposure and ensure a safe laboratory environment. RAD-150, a nonsteroidal selective androgen receptor modulator (SARM), is intended for research use only and is not approved for human or veterinary use.^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed. Given that RAD-150 is typically supplied as a solid powder, the highest risk of exposure is through inhalation of airborne particles and dermal contact.

Recommended PPE for Handling RAD-150 Powder:

Activity	Recommended PPE	Rationale
Weighing and Dispensing	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator with eye protection (safety glasses or goggles)- Nitrile gloves (double-gloving recommended)- Disposable lab coat- Sleeve covers	High risk of aerosolization and inhalation of potent powder. Full respiratory and eye protection is crucial. Double-gloving provides an additional barrier.
Solution Preparation	- Chemical fume hood- Safety glasses with side shields or chemical splash goggles- Nitrile gloves- Lab coat	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills exists. Engineering controls like a fume hood are the primary means of protection.
General Laboratory Operations	- Safety glasses- Nitrile gloves- Lab coat	Standard laboratory practice to protect against incidental contact.

Operational Plan for Safe Handling

A systematic approach is essential for safely handling potent compounds like RAD-150 from receipt to disposal.

Receiving and Storage

Upon receipt, visually inspect the container for any damage or leaks. The compound should be stored in a cool, dry, and dark place.^[2] For long-term storage, -20°C is recommended.^[2] The storage area should be clearly labeled and access restricted to authorized personnel.

Engineering Controls

Whenever possible, handle RAD-150 within a certified chemical fume hood or a glove box, especially when working with the powdered form. This minimizes the risk of inhalation

exposure. For operations that may generate significant amounts of airborne particles, consider using containment systems like a powder-containment balance enclosure.

Weighing and Reconstitution

- **Preparation:** Before handling the compound, ensure all necessary PPE is donned correctly. Prepare the workspace within the fume hood by lining it with absorbent, disposable bench paper.
- **Weighing:** Use a dedicated set of spatulas and weighing papers. Handle the container and powder with care to avoid creating dust.
- **Reconstitution:** RAD-150 is soluble in methanol.^[1] When preparing solutions, add the solvent slowly to the powder to avoid splashing.

Spill Management

In the event of a spill, evacuate the immediate area if the spill is large or if there is a risk of significant aerosolization. For small spills:

- Wear appropriate PPE, including a respirator.
- Cover the spill with an absorbent material.
- Gently clean the area with a suitable solvent (e.g., methanol) and then with soap and water.
- Collect all contaminated materials in a sealed container for proper disposal.

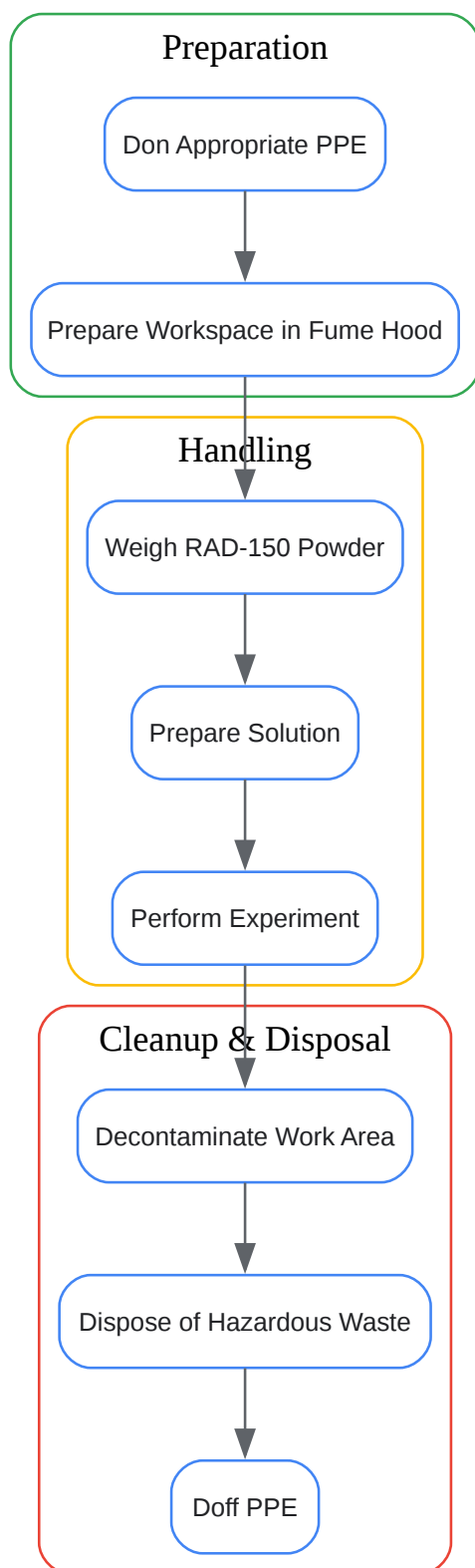
Disposal Plan

All waste contaminated with RAD-150 must be treated as hazardous waste.

Waste Type	Disposal Procedure
Contaminated Solid Waste (e.g., gloves, wipes, weighing papers)	- Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
Contaminated Liquid Waste (e.g., unused solutions)	- Collect in a sealed, shatter-resistant container clearly labeled as hazardous waste. Do not pour down the drain.
Contaminated Sharps (e.g., needles, pipette tips)	- Dispose of in a designated sharps container that is clearly labeled as containing hazardous chemical waste.

All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal.

Experimental Workflow for Safe Handling of RAD-150



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Caption: Workflow for the safe handling of RAD-150, from preparation to disposal.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medkoo.com [medkoo.com]
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